

EN460: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: EN460

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These application notes provide detailed information on the solubility of **EN460**, a selective inhibitor of Endoplasmic Reticulum Oxidation 1 (ERO1), and protocols for the preparation of stock solutions for in vitro and in vivo studies.

Introduction

EN460 is a cell-permeable small molecule that selectively targets the reduced, active form of ERO1 α , a key enzyme in disulfide bond formation within the endoplasmic reticulum.[1][2][3] By inhibiting ERO1 α , **EN460** can prevent its reoxidation and has been shown to activate the unfolded protein response (UPR), offering a potential therapeutic strategy for diseases such as multiple myeloma.[1][4][5] Its empirical formula is C₂₂H₁₂ClF₃N₂O₄ and it has a molecular weight of 460.79 g/mol.[2]

Solubility of EN460

EN460 is a solid, red-colored compound that is soluble in dimethyl sulfoxide (DMSO).[2][6] It is insoluble in water and ethanol.[7] For consistent results, it is recommended to use fresh, high-purity DMSO, as the presence of moisture can reduce the solubility of **EN460**. [7] If precipitation is observed, gentle warming and sonication can be used to aid dissolution.[4]

Table 1: Solubility of **EN460** in Various Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50	108.51	[2][6]
DMSO	17	36.89	[7]
DMSO	12.5	27.13	Requires sonication, warming, and heating to 60°C.[4]
10% DMSO in 90% Corn Oil	≥ 1.67	≥ 3.62	Clear solution.[4]
10% DMSO, 40% PEG300, 5% Tween-80 in 45% Saline	≥ 1.25	≥ 2.71	Clear solution.[4]
10% DMSO in 90% (20% SBE-β-CD in Saline)	1.25	2.71	Suspended solution; requires sonication.[4]

Preparation of Stock Solutions

Proper preparation and storage of stock solutions are critical for obtaining reproducible experimental results.

High-Concentration DMSO Stock Solution (e.g., 10 mM)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in cell culture media or other aqueous buffers for in vitro experiments.

Materials:

- **EN460** solid powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials

Protocol:

- Calculate the required mass of **EN460** for the desired concentration and volume. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 460.79 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6079 \text{ mg}$
- Weigh out the calculated amount of **EN460** powder and place it in a sterile vial.
- Add the appropriate volume of fresh, anhydrous DMSO.
- Vortex or sonicate the solution until the **EN460** is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Table 2: Example Volumes for Preparing Stock Solutions in DMSO

Desired Concentration	Mass of EN460 (for 1 mL)	Volume of DMSO
1 mM	0.46 mg	1 mL
5 mM	2.30 mg	1 mL
10 mM	4.61 mg	1 mL

In Vivo Formulation Preparation

For animal studies, **EN460** can be formulated using co-solvents to ensure solubility and bioavailability. The following is an example protocol using a mixture of DMSO, PEG300, Tween-80, and saline.

Materials:

- **EN460** high-concentration DMSO stock solution (e.g., 12.5 mg/mL)

- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)

Protocol:

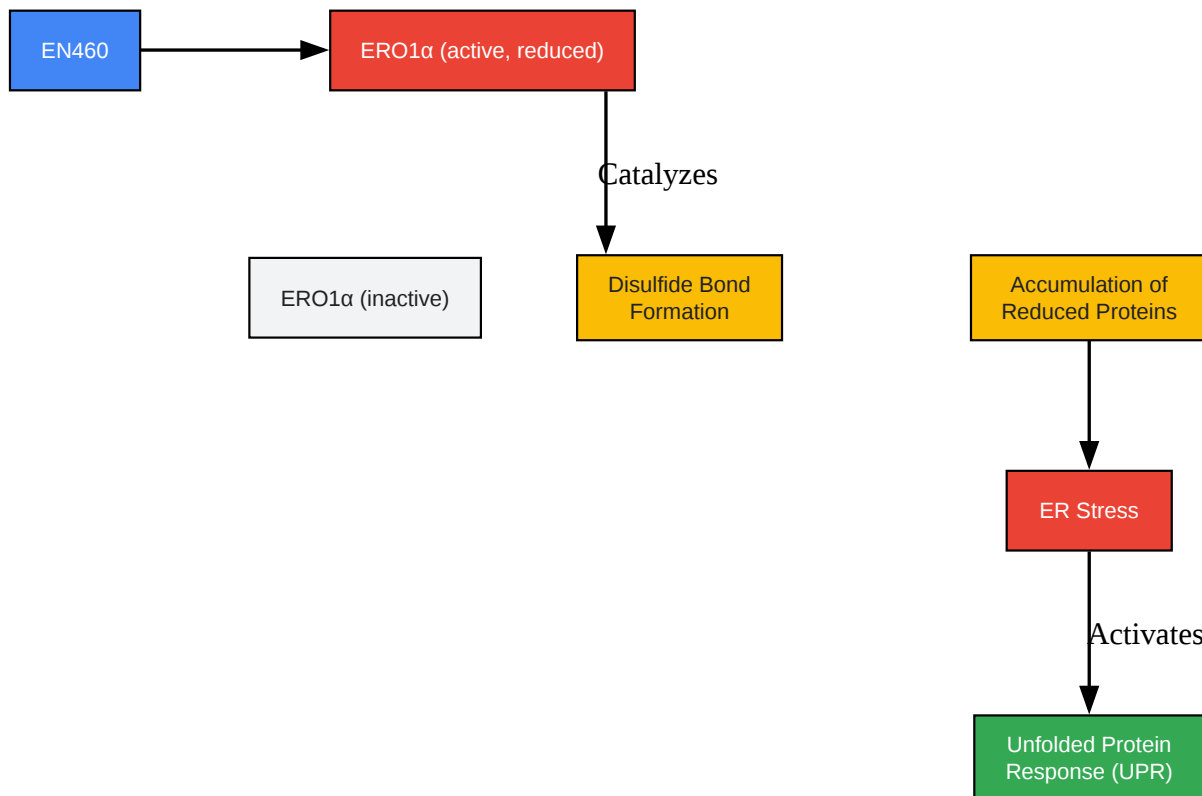
- To prepare 1 mL of the final formulation, start with 100 μ L of a 12.5 mg/mL **EN460** stock solution in DMSO.
- Add 400 μ L of PEG300 and mix thoroughly until the solution is clear.
- Add 50 μ L of Tween-80 and mix again until the solution is homogeneous.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL. Mix thoroughly.
- This formulation should be prepared fresh before each use.

Storage and Stability

- Solid **EN460**: Store at -20°C for up to 3 years or at 4°C for up to 2 years.^[4]
- Stock Solutions in DMSO: Store in aliquots at -80°C for up to 2 years or at -20°C for up to 1 year to prevent degradation from repeated freeze-thaw cycles.^[4]

Mechanism of Action and Signaling Pathway

EN460 inhibits ERO1 α , which leads to an accumulation of reduced proteins in the endoplasmic reticulum, thereby inducing the Unfolded Protein Response (UPR).^{[1][3]} The UPR is a cellular stress response that aims to restore ER homeostasis.

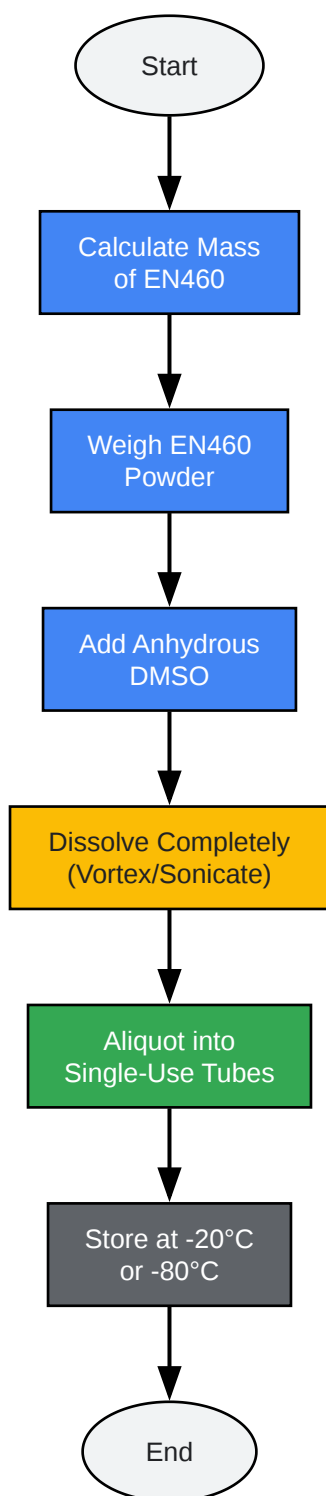


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Caption: Signaling pathway of **EN460** leading to the activation of the Unfolded Protein Response.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **EN460**.



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Caption: Workflow for the preparation of an **EN460** stock solution.

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